

Protocol for handling and storing 4-Hydroxy-4'-nitrostilbene safely

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Hydroxy-4'-nitrostilbene

Cat. No.: B095468

[Get Quote](#)

Application Notes and Protocols for 4-Hydroxy-4'-nitrostilbene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **4-Hydroxy-4'-nitrostilbene**. The information is intended to guide researchers, scientists, and drug development professionals in utilizing this compound effectively and safely in a laboratory setting.

Compound Information

4-Hydroxy-4'-nitrostilbene is a stilbene derivative characterized by the presence of a hydroxyl group and a nitro group on opposite ends of the stilbene backbone.^[1] This substitution pattern gives the molecule potential applications in various research areas, including as a chemical intermediate and for its biological properties.^[1]

Table 1: Physical and Chemical Properties of **4-Hydroxy-4'-nitrostilbene**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₁ NO ₃	[2][3]
Molecular Weight	241.24 g/mol	[2][4]
Appearance	Yellow to orange to brown crystals or powder	[1]
CAS Number	19221-08-0	[3]
IUPAC Name	4-[(E)-2-(4-nitrophenyl)ethenyl]phenol	[4]
Synonyms	4-Nitro-4'-hydroxystilbene, (E)-4-(4-Nitrostyryl)phenol	[4]

Safety, Handling, and Storage Protocols

Proper handling and storage of **4-Hydroxy-4'-nitrostilbene** are crucial to ensure laboratory safety and maintain the integrity of the compound.

4-Hydroxy-4'-nitrostilbene is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.

Table 2: Hazard Identification and GHS Classification

Hazard	GHS Classification	Precautionary Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a laboratory coat and ensure skin is not exposed.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or when dust formation is likely.
- Ventilation: Always handle **4-Hydroxy-4'-nitrostilbene** in a well-ventilated area, preferably in a chemical fume hood.
- Avoid Dust Formation: Minimize the generation of dust when handling the solid compound.
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.
- Container: Keep the container tightly closed.
- Environment: Store in a dry, cool, and well-ventilated place.
- Incompatible Materials: Store away from strong oxidizing agents.
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Application Notes: Potential as a Kinase Inhibitor

Stilbene derivatives have been investigated for their biological activities, including the inhibition of protein kinases.[5] Dysregulation of kinase activity is implicated in numerous diseases, making them important therapeutic targets.[6] The following protocol is a general guideline for evaluating the in vitro inhibitory activity of **4-Hydroxy-4'-nitrostilbene** against a specific protein kinase.

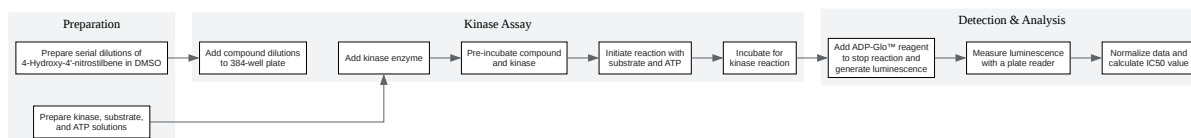
Experimental Protocol: In Vitro Kinase Inhibition Assay

This protocol outlines a method to determine the half-maximal inhibitory concentration (IC₅₀) of **4-Hydroxy-4'-nitrostilbene** against a target protein kinase. A common method for this is a luminescence-based assay that measures the amount of ATP remaining after a kinase reaction.

- **4-Hydroxy-4'-nitrostilbene**
- Recombinant human kinase of interest
- Kinase-specific substrate
- Staurosporine (positive control inhibitor)
- ATP (Adenosine 5'-triphosphate)
- Kinase assay buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- DMSO (Dimethyl sulfoxide)
- 384-well plates (low-volume, white)
- Luminescence-based kinase assay kit (e.g., ADP-Glo™)
- Plate reader capable of luminescence detection
- Compound Preparation:

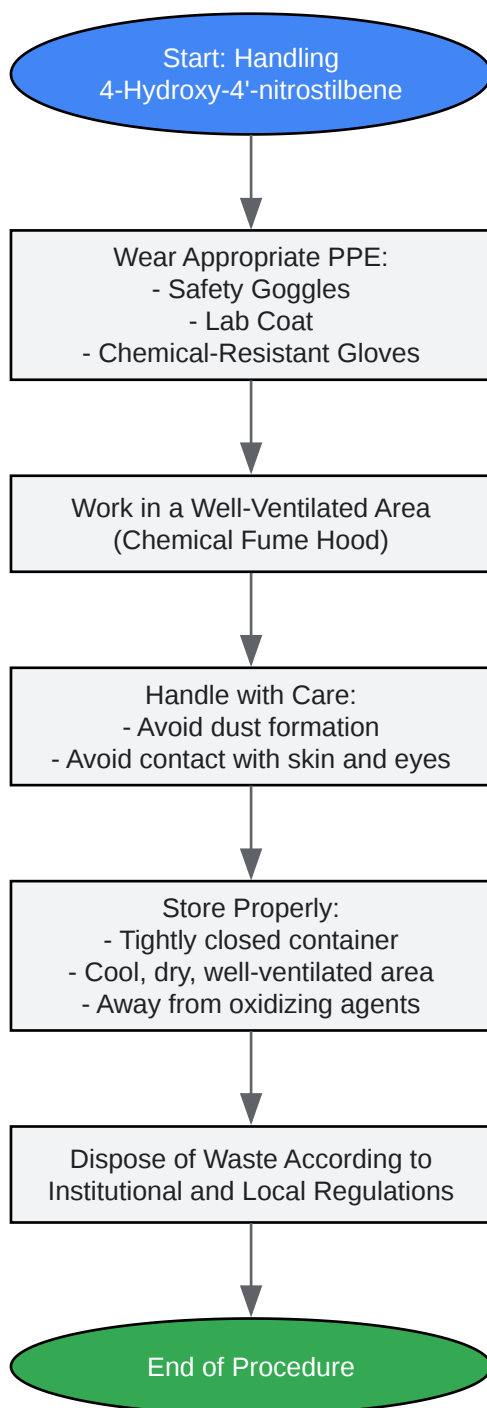
- Prepare a stock solution of **4-Hydroxy-4'-nitrostilbene** in 100% DMSO.
- Perform a serial dilution of the stock solution in DMSO to create a range of concentrations for testing.
- Kinase Reaction:
 - Add the diluted **4-Hydroxy-4'-nitrostilbene** or control (DMSO for no inhibition, staurosporine for positive control) to the wells of the 384-well plate.
 - Add the kinase enzyme to all wells except the "no enzyme" control wells.
 - Incubate the plate at room temperature for a defined period (e.g., 15-30 minutes) to allow the compound to bind to the kinase.
 - Initiate the kinase reaction by adding a mixture of the kinase-specific substrate and ATP.
 - Incubate the plate at room temperature for the recommended reaction time (e.g., 60 minutes).
- Detection:
 - Stop the kinase reaction and measure the remaining ATP by adding the detection reagent from the luminescence-based kinase assay kit, following the manufacturer's instructions.
 - Incubate as required by the kit.
 - Measure the luminescence signal using a plate reader.
- The luminescence signal is inversely proportional to the kinase activity.
- Normalize the data using the "no enzyme" (100% inhibition) and "DMSO" (0% inhibition) controls.
- Plot the normalized data as a function of the logarithm of the inhibitor concentration.
- Fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for an in vitro kinase inhibition assay.



[Click to download full resolution via product page](#)

Caption: Protocol for safe handling of **4-Hydroxy-4'-nitrostilbene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 4-Hydroxy-4'-nitrostilbene (EVT-1191881) | 19221-08-0 [evitachem.com]
- 2. 4-Hydroxy-4'-nitrostilbene synthesis - chemicalbook [chemicalbook.com]
- 3. 4-HYDROXY-4'-NITROSTILBENE synthesis - chemicalbook [chemicalbook.com]
- 4. 4-Hydroxy-4'-nitro stilbene | C₁₄H₁₁NO₃ | CID 139676 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. reactionbiology.com [reactionbiology.com]
- To cite this document: BenchChem. [Protocol for handling and storing 4-Hydroxy-4'-nitrostilbene safely]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095468#protocol-for-handling-and-storing-4-hydroxy-4-nitrostilbene-safely]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com